Application Notes & Protocols: Cloning and Expression of Lucifensin

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Compound of Interest

Compound Name:	*Lucifensin*
Cat. No.:	*B1576149*

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Introduction

Lucifensin is a potent, 40-amino acid antimicrobial peptide (AMP) originally isolated from the medicinal maggots of the blowfly, Lucilia sericata.[1][2] It exhibits strong bactericidal activity, particularly against Gram-positive bacteria, by inhibiting cell wall synthesis.[3][4] As a member of the insect defensin family, **lucifensin** is characterized by a conserved pattern of three intramolecular disulfide bridges, which are crucial for its structure and function.[1][5] The therapeutic potential of **lucifensin** as a novel antibiotic has driven the need for a cost-effective and scalable production method.[6][7] Recombinant DNA technology, particularly using the Escherichia coli expression system, offers an attractive alternative to chemical synthesis or extraction from natural sources.[6][8]

However, the expression of AMPs in bacterial hosts presents challenges, primarily due to their potential toxicity to the host cells and susceptibility to proteolytic degradation.[6][7] A common and effective strategy to overcome these issues is to express the AMP as a fusion protein. This approach masks the peptide's antimicrobial activity and can protect it from cellular proteases.[7] This document provides a detailed guide for cloning the **lucifensin** gene into an E. coli

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expression vector and outlines the subsequent steps for protein expression, purification, and functional validation.

Data Presentation

Table 1: Antimicrobial Activity of **Lucifensin**

The following table summarizes the Minimum Inhibitory Concentration (MIC) of **lucifensin** against various bacterial strains, demonstrating its potent activity against Gram-positive pathogens.

Bacterial Strain	Type	MIC (mg/L)	Reference
Staphylococcus carnosus	Gram-positive	2	[3][4][9]
Streptococcus pyogenes	Gram-positive	2	[3][4][9]
Streptococcus pneumoniae	Gram-positive	2	[3][4][9]
Staphylococcus aureus	Gram-positive	16	[3][4][9]
Enterococcus faecalis	Gram-positive	32	[3][4][9]
Gram-negative bacteria	Gram-negative	>128	[9]

Table 2: Example Yields of Recombinant Antimicrobial Peptides in E. coli

While specific yield data for recombinant **lucifensin** is proprietary, this table provides benchmark yields for other AMPs produced in E. coli using a fusion protein strategy, illustrating a potential range of expression levels.

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Antimicrobial Peptide	Expression System	Yield (mg/L)	Reference
Human β-defensin 2	Intein-mediated self-cleaving tag	0.82 ± 0.24	[10]
LL-37	Intein-mediated self-cleaving tag	0.59 ± 0.11	[10]

Experimental Workflow & Logical Diagrams

The overall process for producing recombinant **lucifensin** involves several key stages, from initial gene design to the final verification of the purified peptide's activity.



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Caption: A flowchart of the recombinant **lucifensin** production process.

The expression vector is a critical component, containing all the necessary elements for transcription, translation, and purification of the target protein.

Caption: Key components of a **lucifensin** expression vector.

Experimental Protocols

Protocol 1: **Lucifensin** Gene Design and Synthesis

- Obtain Amino Acid Sequence: The mature **lucifensin** peptide consists of 40 amino acids.[1]

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- Sequence: ATCDLLSGTGVKHSACAAHCLLRGNRGGYCNGRAICVCRN[11]

- Codon Optimization: Reverse translate the amino acid sequence into a DNA sequence. Optimize the codons for high-level expression in E. coli K-12 strains using a publicly available or commercial codon optimization tool. This step is crucial for maximizing translational efficiency.

- Add Flanking Sequences:
  - Add a start codon (ATG) at the 5' end of the coding sequence.
  - Add two tandem stop codons (e.g., TAA TAA) at the 3' end to ensure efficient translation termination.
  - Incorporate unique restriction enzyme sites at both the 5' and 3' ends for cloning into the desired expression vector (e.g., NdeI at the 5' end and XhoI at the 3' end). Ensure these sites are not present within the **lucifensin** gene sequence itself.

- Gene Synthesis: Order the designed DNA fragment from a commercial gene synthesis provider. This approach is often more rapid and reliable than amplifying from a natural source.

Protocol 2: PCR Amplification and Purification

This protocol is applicable if amplifying the synthesized gene for subcloning.

- Primer Design: Design forward and reverse primers that anneal to the 5' and 3' ends of the synthesized **lucifensin** gene, respectively. The primers should contain the chosen restriction sites.
  - Forward Primer:5'-CATATGGCCACATGCGATTTGTTG-3' (Example with NdeI site: CATATG)
  - Reverse Primer:5'-CTCGAGTTACGTACGACGCACATT-3' (Example with XhoI site: CTCGAG)

- PCR Reaction Mixture (50 µL):

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Component	Volume/Amount	Final Concentration
5X High-Fidelity Buffer	**10 µL**	**1X**
dNTP Mix	1 µL	200 µM each
Forward Primer (10 µM)	2.5 µL	0.5 µM
Reverse Primer (10 µM)	2.5 µL	0.5 µM
Template DNA (10 ng/µL)	1 µL	10 ng
High-Fidelity DNA Polymerase	1 µL	-

| Nuclease-Free Water | to 50 µL | - |

- PCR Cycling Conditions:

Step	Temperature	Time	Cycles
Initial Denaturation	**98°C**	**30 sec**	**1**
Denaturation	98°C	10 sec	\multirow{3}{*}{30}
Annealing	55-65°C*	20 sec	
Extension	72°C	15 sec	
Final Extension	72°C	5 min	1
Hold	4°C	∞	1

    - Annealing temperature should be optimized based on the specific primers.

- Verification and Purification: Run 5 µL of the PCR product on a 1.5% agarose gel to verify the amplification of a single band of the correct size (~120 bp). Purify the remaining PCR product using a commercial PCR cleanup kit.

Protocol 3: Vector and Insert Digestion

- Set up Restriction Digests (20 µL each):

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Vector Digest	Insert Digest
1 µg Expression Vector	**200 ng PCR Product**
2 µL 10X Buffer	2 µL 10X Buffer
1 µL NdeI (10 U/µL)	1 µL NdeI (10 U/µL)
1 µL XhoI (10 U/µL)	1 µL XhoI (10 U/µL)

| to 20 µL with Water | to 20 µL with Water |

- Incubation: Incubate both reactions at 37°C for 1-2 hours.
- Purification: Purify the digested vector and insert using a PCR cleanup kit or by gel extraction to remove undigested DNA and enzymes.

Protocol 4: Ligation and Transformation

- Ligation Reaction (10 µL):
  - Set up the ligation reaction with a 1:3 molar ratio of vector to insert.
  - Components: 50 ng digested vector, calculated amount of digested insert, 1 µL T4 DNA Ligase, 1 µL 10X Ligase Buffer, and nuclease-free water to 10 µL.
  - Incubate at 16°C overnight or at room temperature for 2 hours.[12]
- Transformation:
  - Thaw a 50 µL aliquot of chemically competent E. coli DH5α (or similar cloning strain) on ice.
  - Add 5 µL of the ligation reaction to the cells and mix gently.
  - Incubate on ice for 30 minutes.
  - Heat-shock the cells at 42°C for 45 seconds, then immediately return to ice for 2 minutes.

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- Add 950 µL of SOC or LB medium and incubate at 37°C for 1 hour with shaking.
- Plate 100 µL of the culture onto an LB agar plate containing the appropriate antibiotic for vector selection. Incubate overnight at 37°C.

Protocol 5: Recombinant Plasmid Verification

- Colony PCR: Pick several individual colonies and perform PCR using the gene-specific primers from Protocol 2 to screen for the presence of the insert.
- Plasmid Miniprep: Inoculate positive colonies into liquid culture and grow overnight. Isolate the plasmid DNA using a commercial miniprep kit.
- Restriction Digest Analysis: Digest the purified plasmid DNA with the cloning enzymes (NdeI and XhoI) and analyze by agarose gel electrophoresis to confirm the presence and size of the insert.
- Sanger Sequencing: Send the purified plasmid for sequencing using a primer that anneals upstream of the insertion site (e.g., a T7 promoter primer) to confirm the correct sequence and reading frame of the **lucifensin** gene.

Protocol 6: Protein Expression

- Transformation: Transform the verified expression plasmid into a suitable E. coli expression host, such as BL21(DE3).
- Starter Culture: Inoculate a single colony into 10 mL of LB medium with the appropriate antibiotic and grow overnight at 37°C with shaking.
- Expression Culture: Inoculate 1 L of LB medium (with antibiotic) with the overnight starter culture. Grow at 37°C with shaking until the optical density at 600 nm (OD600) reaches 0.6-0.8.
- Induction: Cool the culture to 18-25°C and induce protein expression by adding Isopropyl β-D-1-thiogalactopyranoside (IPTG) to a final concentration of 0.1-0.5 mM.
- Incubation: Continue to incubate the culture at the lower temperature for 16-20 hours with shaking.

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- Harvesting: Harvest the cells by centrifugation at 5,000 x g for 15 minutes at 4°C. Discard the supernatant and store the cell pellet at -80°C.

Protocol 7: Protein Purification and Tag Cleavage

- Cell Lysis: Resuspend the cell pellet in lysis buffer (e.g., 50 mM Tris-HCl, 300 mM NaCl, 10 mM Imidazole, pH 8.0) and lyse the cells using sonication or a high-pressure homogenizer.
- Clarification: Centrifuge the lysate at 15,000 x g for 30 minutes at 4°C to pellet cell debris.
- Affinity Chromatography (for His-tag):
  - Load the clarified supernatant onto a Ni-NTA affinity column pre-equilibrated with lysis buffer.
  - Wash the column with wash buffer (e.g., 50 mM Tris-HCl, 300 mM NaCl, 20 mM Imidazole, pH 8.0) to remove non-specifically bound proteins.
  - Elute the fusion protein with elution buffer (e.g., 50 mM Tris-HCl, 300 mM NaCl, 250 mM Imidazole, pH 8.0).
- Protease Cleavage:
  - Dialyze the eluted protein against a protease-compatible buffer (e.g., 50 mM Tris-HCl, 150 mM NaCl, pH 7.5).
  - Add the specific protease (e.g., TEV protease for a TEV site) and incubate at room temperature for 2-4 hours or at 4°C overnight.
- Reverse Affinity Chromatography: Pass the cleavage reaction mixture back over the Ni-NTA column. The cleaved **lucifensin** peptide will be in the flow-through, while the His-tagged fusion partner and the His-tagged protease will bind to the column.
- Final Purification (Optional): If further purification is needed, subject the flow-through containing **lucifensin** to size-exclusion or reverse-phase chromatography.

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Protocol 8: Antimicrobial Activity Assay (Broth Microdilution)

- Prepare Bacterial Inoculum: Grow the target bacterial strain (e.g., S. aureus) to mid-log phase and dilute to a final concentration of 5 x 10^5 CFU/mL in Mueller-Hinton Broth (MHB).
- Serial Dilutions: Prepare two-fold serial dilutions of the purified recombinant **lucifensin** in a 96-well microtiter plate.
- Inoculation: Add an equal volume of the bacterial inoculum to each well. Include positive (bacteria only) and negative (broth only) controls.
- Incubation: Incubate the plate at 37°C for 18-24 hours.
- Determine MIC: The MIC is the lowest concentration of **lucifensin** that completely inhibits visible bacterial growth.

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